

troubleshooting poor solubility of 3-Amino-3-(3-nitrophenyl)propanoic acid

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Compound of Interest

Compound Name:	3-Amino-3-(3-nitrophenyl)propanoic acid
Cat. No.:	B1267585

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Technical Support Center: 3-Amino-3-(3-nitrophenyl)propanoic acid

Welcome to the technical support center for **3-Amino-3-(3-nitrophenyl)propanoic acid**. This guide provides troubleshooting assistance and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals overcome common challenges related to the solubility of this compound.

Frequently Asked Questions (FAQs)

Q1: What are the basic physicochemical properties of **3-Amino-3-(3-nitrophenyl)propanoic acid**?

A1: Understanding the fundamental properties of the compound is the first step in troubleshooting. **3-Amino-3-(3-nitrophenyl)propanoic acid** is an amino acid derivative. Its structure contains both a basic amino group and an acidic carboxylic acid group, meaning its charge and solubility are highly dependent on pH.

Data Presentation: Physicochemical Properties

Property	Value	Source
IUPAC Name	(3S)-3-amino-3-(3-nitrophenyl)propanoic acid	[1]
CAS Number	734529-57-8	[1] [2]
Molecular Formula	C ₉ H ₁₀ N ₂ O ₄	[1] [2]
Molecular Weight	210.19 g/mol	[1] [2]

| Structure | Contains a phenyl ring with a nitro group, a propanoic acid chain, and an amino group. [\[1\]](#) |

Q2: My **3-Amino-3-(3-nitrophenyl)propanoic acid** is not dissolving in water. What is the likely cause and what should I do first?

A2: Poor aqueous solubility is expected for this compound at or near its isoelectric point (pI). At its pI, the molecule exists as a zwitterion with both a positive and a negative charge, resulting in strong intermolecular electrostatic interactions that favor the solid, crystalline state over dissolution. The first and most effective troubleshooting step is to adjust the pH of your aqueous solution.[\[3\]](#)

Q3: How does adjusting pH improve the solubility of this compound?

A3: By adjusting the pH away from the isoelectric point, you shift the equilibrium to favor either the cationic or anionic form of the molecule.

- In acidic conditions (low pH): The carboxylic acid group is protonated (-COOH) and the amino group is also protonated (-NH₃⁺), resulting in a net positive charge. This cationic form is generally more soluble in water.
- In basic conditions (high pH): The carboxylic acid group is deprotonated (-COO⁻) and the amino group is neutral (-NH₂), resulting in a net negative charge. This anionic form is also typically more soluble in water.[\[3\]](#) Solubility is lowest at the isoelectric point and increases as the pH is moved further away, either higher or lower.[\[3\]](#)

Q4: I tried adjusting the pH, but the solubility is still insufficient for my experiment. What are my other options?

A4: If pH adjustment is not enough or not compatible with your experimental conditions, several other techniques can be employed. The most common are the use of cosolvents and the addition of solubilizing excipients.[4][5]

- **Cosolvents:** Organic solvents miscible with water, such as Dimethyl Sulfoxide (DMSO), Dimethylformamide (DMF), or ethanol, can be added to the aqueous solution. These solvents can disrupt the hydrophobic interactions of the nitrophenyl group and improve solvation. Start with a small percentage (e.g., 5-10% v/v) and increase as needed, keeping in mind the tolerance of your experimental system (e.g., cell culture) to the cosolvent.
- **Additives/Excipients:** Certain molecules can enhance solubility. For amino-acid-based compounds, adding L-Arginine and L-Glutamic acid (often in a 1:1 mixture at ~50 mM) can significantly prevent aggregation and improve solubility.[6][7][8] Another common strategy is the use of cyclodextrins, which can encapsulate the hydrophobic part of the molecule, increasing its apparent water solubility.[5]

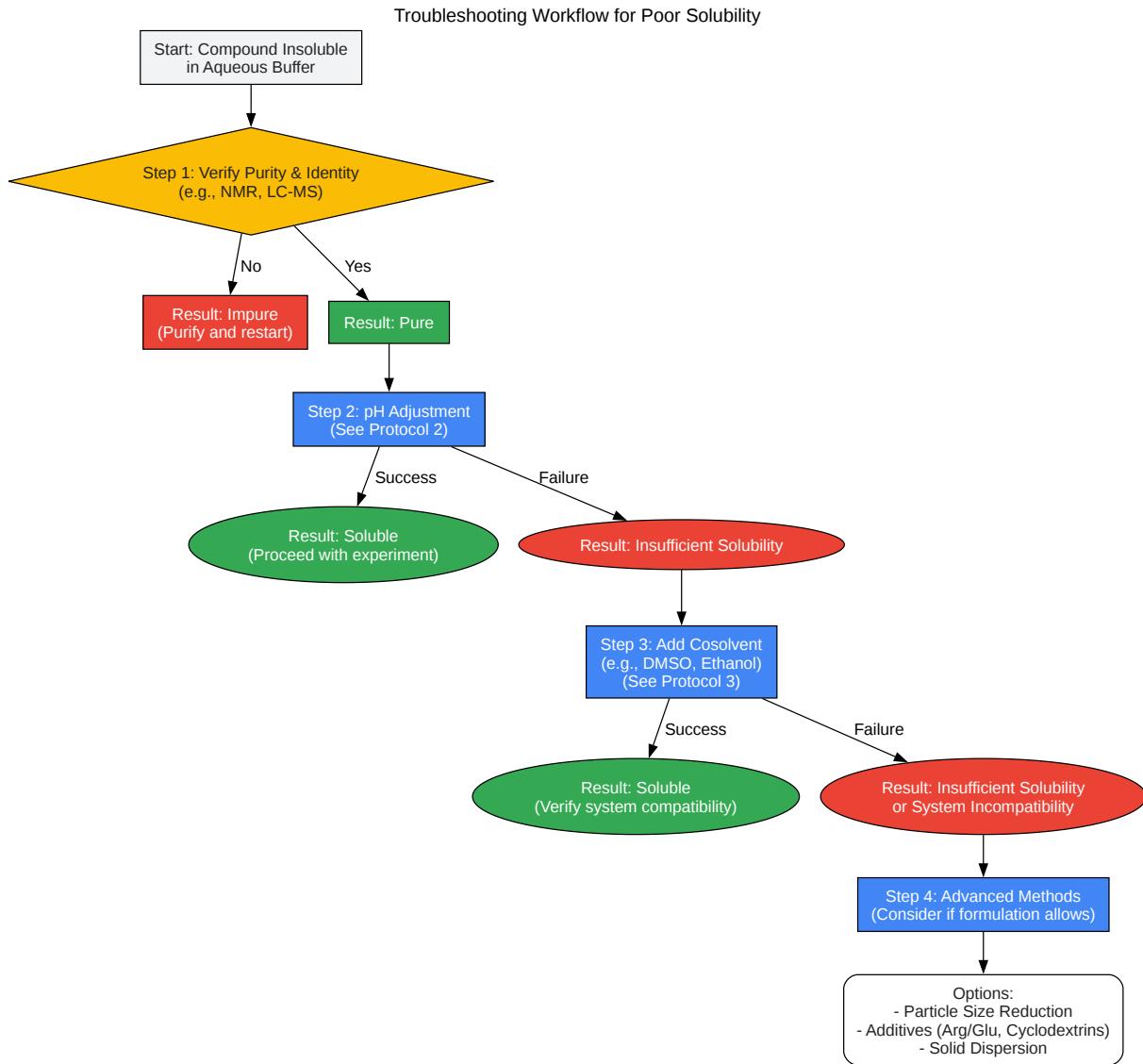
Q5: Are there more advanced methods if the above techniques fail?

A5: Yes, for challenging cases, particularly in drug formulation, more advanced methods are available. These often involve modifying the solid form of the compound itself.

- **Particle Size Reduction:** Decreasing the particle size (micronization or nanotization) increases the surface area-to-volume ratio, which can significantly enhance the dissolution rate according to the Noyes-Whitney equation.[9][10]
- **Amorphous Solid Dispersions:** Converting the crystalline material into an amorphous state, often by dispersing it in a polymer matrix, can improve solubility because the amorphous form has a higher free energy than the stable crystalline form.[4][10]

Troubleshooting Workflow and Diagrams

The following workflow provides a systematic approach to troubleshooting the poor solubility of **3-Amino-3-(3-nitrophenyl)propanoic acid**.

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